

PS-1145 dihydrochloride solubility issues in aqueous media

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Compound of Interest

Compound Name: PS-1145 dihydrochloride

Cat. No.: B149754

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Technical Support Center: PS-1145 Dihydrochloride

This technical support center provides troubleshooting guidance and frequently asked questions regarding solubility issues with **PS-1145 dihydrochloride** in aqueous media. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **PS-1145 dihydrochloride** and its primary mechanism of action?

A1: **PS-1145 dihydrochloride** is a selective inhibitor of the I κ B kinase (IKK) complex.^{[1][2]} Its primary mechanism of action is to prevent the phosphorylation and subsequent degradation of I κ B α , the inhibitor of NF- κ B. This action blocks the translocation of the NF- κ B transcription factor to the nucleus, thereby reducing the expression of pro-inflammatory and anti-apoptotic genes.^[1] PS-1145 has an IC₅₀ of approximately 88-100 nM for IKK.^{[1][2][3]}

Q2: What are the general solubility properties of **PS-1145 dihydrochloride**?

A2: **PS-1145 dihydrochloride** is readily soluble in dimethyl sulfoxide (DMSO).^{[1][4]} Its solubility in aqueous media is limited. Some sources indicate it is soluble in a 1:1 methanol:water solution at ≥ 5 mg/mL with warming to 60°C.^{[5][6]} Another source suggests

solubility in water at ~10 mg/mL at 60°C, while others state it is insoluble in water.^{[4][6]} This variability highlights the challenges of working with this compound in aqueous solutions.

Q3: How should I prepare a stock solution of **PS-1145 dihydrochloride**?

A3: It is recommended to prepare a high-concentration stock solution in anhydrous DMSO.^[4] For example, a stock solution of 10 mg/mL or higher can be prepared.^[7] To ensure complete dissolution, gentle warming (e.g., to ~60°C for a few minutes) and vortexing or sonication may be necessary.^{[5][6]} Store stock solutions at -20°C for long-term stability.^{[1][4]} It is advisable to use fresh DMSO, as absorbed moisture can reduce the solubility of the compound.^[4]

Q4: I observed precipitation when diluting my DMSO stock solution into an aqueous buffer or cell culture medium. What should I do?

A4: This is a common issue due to the lower solubility of **PS-1145 dihydrochloride** in aqueous environments. Please refer to the troubleshooting guide below for a systematic approach to resolving this problem.

Solubility Data

The following table summarizes the available quantitative data on the solubility of PS-1145 and its dihydrochloride salt.

Solvent	Concentration	Conditions	Source(s)
DMSO	>3 mg/mL	Clear with warming to ~60°C for 2 minutes	[5]
DMSO	5 mM	With gentle warming	
DMSO	10 mg/mL	[7]	
DMSO	20.83 mg/mL (64.54 mM)	Requires sonication; hygroscopic DMSO can significantly impact solubility	[3]
DMSO	64 mg/mL (198.29 mM)	Use fresh DMSO	[4]
Methanol:Water (1:1)	≥5 mg/mL	With warming to 60°C for 5 minutes	[5][6]
Water	~10 mg/mL	At 60°C	[6]
Water	Insoluble	[4]	

Experimental Protocols

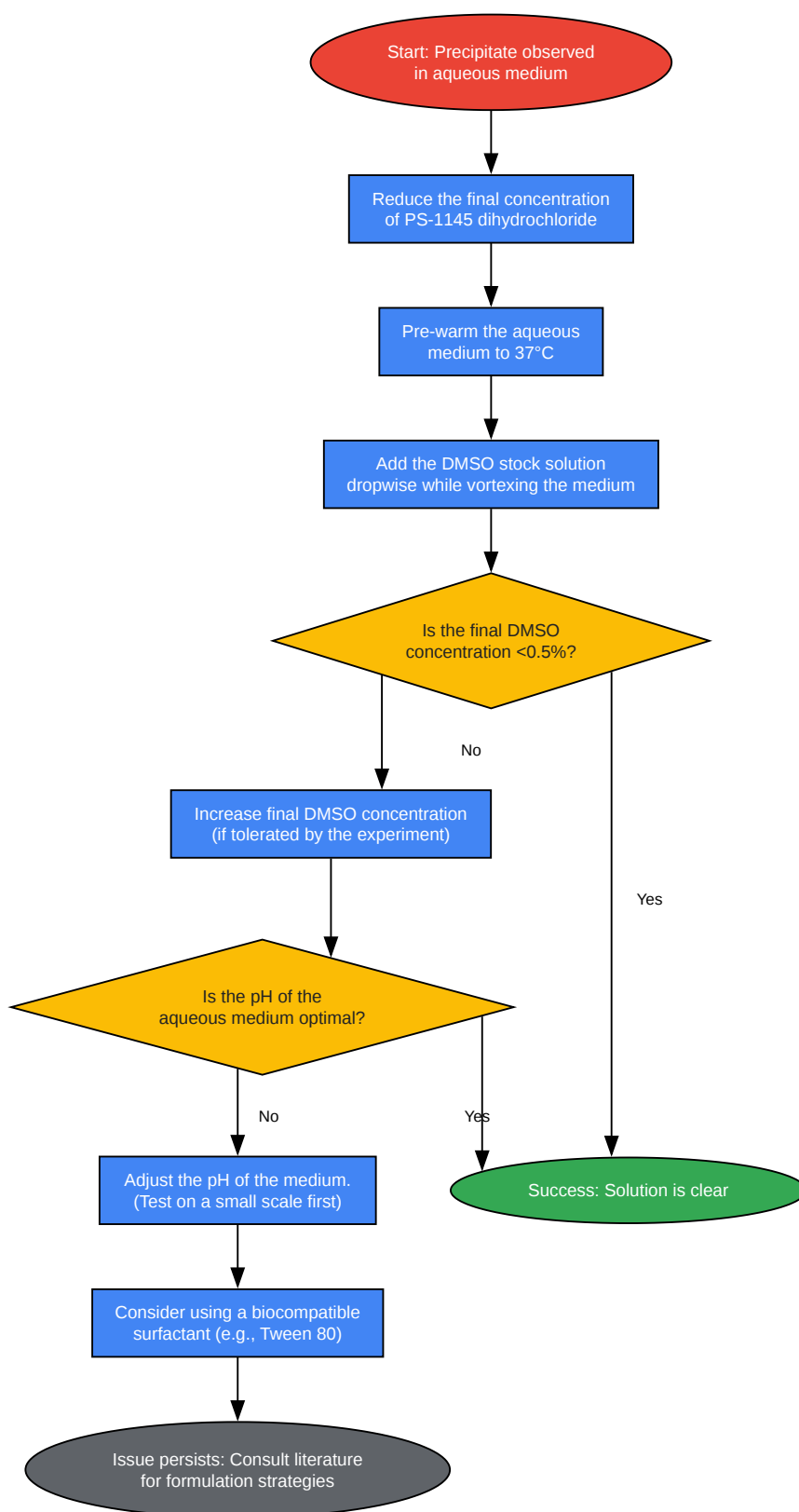
Protocol for Preparing a 10 mM Stock Solution in DMSO:

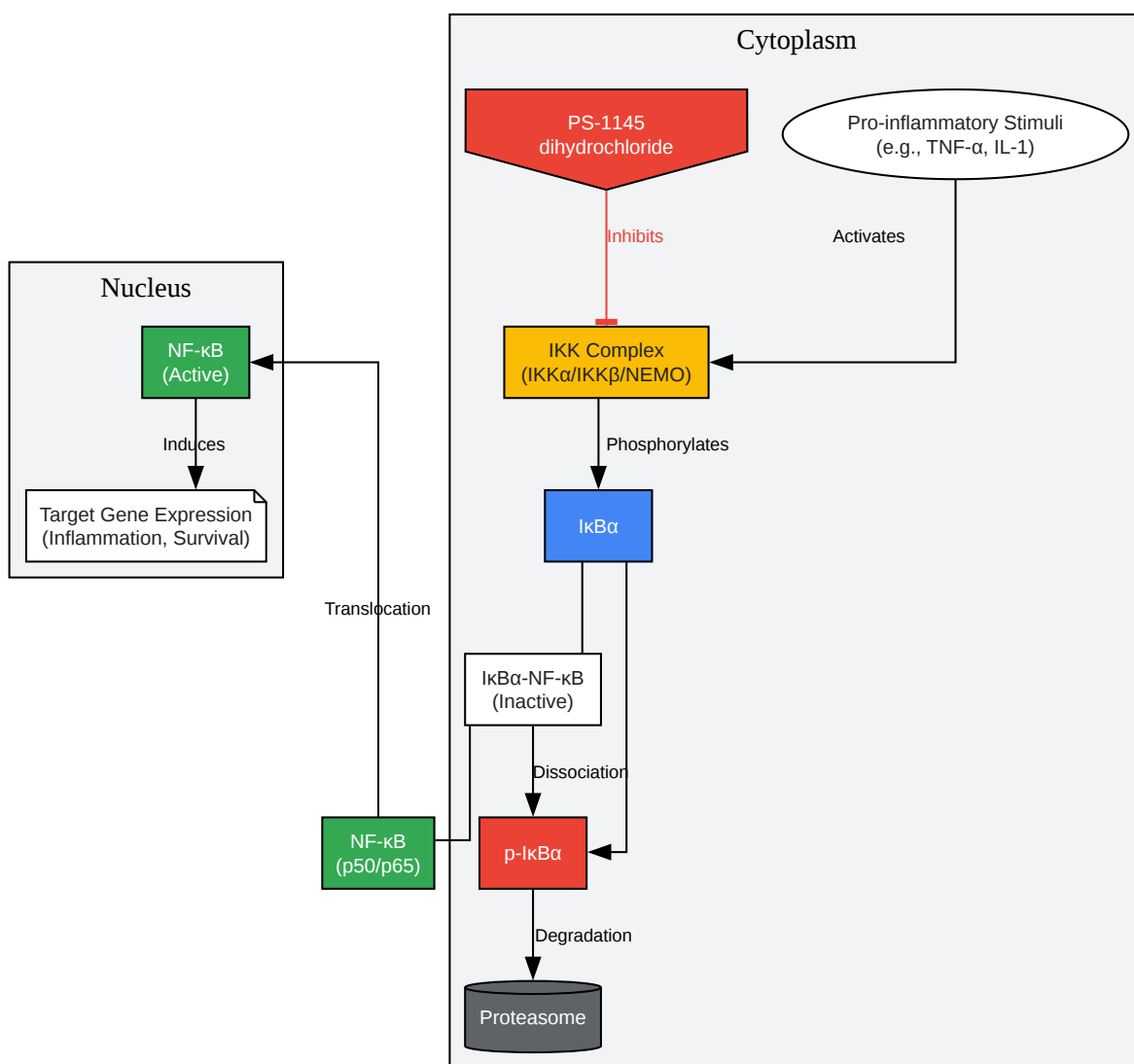
- Materials: **PS-1145 dihydrochloride** (MW: 395.67 g/mol) [5], anhydrous DMSO, sterile microcentrifuge tubes.
- Calculation: To prepare a 10 mM solution, weigh out 3.96 mg of **PS-1145 dihydrochloride**.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial containing the compound.
- Mixing: Vortex the solution thoroughly. If dissolution is not complete, sonicate the vial in a water bath or warm it briefly at a temperature not exceeding 60°C until the solid is fully dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C.[4]

Troubleshooting Guide for Aqueous Media

Issue: Precipitate formation upon dilution of DMSO stock solution into aqueous buffer or cell culture medium.

This guide provides a step-by-step approach to troubleshoot and overcome this common solubility issue.





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